

Application Notes and Protocols for Mordant Black PV in Biological Microscopy

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Compound of Interest

Compound Name: *Mordant Black PV*

Cat. No.: *B12385984*

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Introduction

Mordant Black PV, also known as Eriochrome Black T or Mordant Black 11, is a complexometric indicator traditionally used in analytical chemistry for the determination of metal ion concentrations, particularly calcium and magnesium.^{[1][2]} Its utility in biological microscopy is not extensively documented in standard histological literature. However, its well-characterized ability to form colored complexes with divalent metal cations presents a valuable opportunity for the histochemical localization of these ions in tissue sections. These application notes provide a theoretical framework and a practical, albeit investigational, protocol for the use of **Mordant Black PV** in biological staining, primarily for the detection of metal ions.

The principle of this staining technique relies on the formation of a colored chelate complex between the **Mordant Black PV** dye and metal ions, primarily Ca^{2+} and Mg^{2+} , present in the tissue. In a buffered solution at an alkaline pH (around 10), the dye itself is blue.^{[1][2]} When it complexes with metal ions, the color shifts to red or violet.^[1] This color change can be visualized under a light microscope to indicate the presence and distribution of these metal ions within the tissue architecture.

Potential Applications

- Histochemical localization of calcium deposits: To identify areas of calcification in pathological tissues, such as in arteriosclerosis, certain tumors, and sites of chronic

inflammation.

- Detection of magnesium distribution: To study the distribution of magnesium in specialized tissues where this ion plays a crucial physiological role.
- Screening for metal ion accumulation: In toxicological studies to detect the abnormal accumulation of certain divalent cations in tissues.

Data Presentation

The following table summarizes the key characteristics and optimal conditions for the use of **Mordant Black PV** as a histochemical stain for metal ions.

Parameter	Value/Range	Notes
Synonyms	Eriochrome Black T, Mordant Black 11, Solochrome Black T	
Target Analytes	Divalent metal ions (e.g., Ca^{2+} , Mg^{2+})	
pH for Staining	pH 10 (alkaline)	The dye is blue at this pH in the absence of metal ions.
Stain Color (Metal-bound)	Red to Violet	The color change indicates the presence of metal ions.
Stain Color (Unbound)	Blue	
Fixation	Neutral buffered formalin is recommended. Avoid acidic fixatives.	Acidic conditions can interfere with the dye-metal interaction.
Controls	A known calcified tissue section (positive control) and a section treated with a chelating agent like EDTA (negative control) are recommended.	

Experimental Protocols

This section provides a detailed protocol for the staining of paraffin-embedded tissue sections with **Mordant Black PV** for the localization of divalent metal ions.

Materials

- **Mordant Black PV** (Eriochrome Black T)
- Ammonia Buffer (pH 10.0):
 - Ammonium chloride (NH₄Cl)
 - Ammonium hydroxide (NH₄OH)
 - Distilled water
- 0.1% **Mordant Black PV** staining solution:
 - Dissolve 0.1 g of **Mordant Black PV** in 100 ml of ammonia buffer (pH 10.0). Prepare fresh.
- Paraffin-embedded tissue sections on slides
- Deparaffinization and rehydration reagents (Xylene, graded alcohols)
- Mounting medium

Staining Procedure

- Deparaffinization and Rehydration:
 1. Immerse slides in two changes of xylene for 5 minutes each.
 2. Transfer slides through two changes of 100% ethanol for 3 minutes each.
 3. Transfer slides through 95% ethanol for 3 minutes.
 4. Transfer slides through 70% ethanol for 3 minutes.
 5. Rinse gently in distilled water.

- Staining:

1. Incubate the slides in the freshly prepared 0.1% **Mordant Black PV** staining solution for 10-20 minutes at room temperature.
2. Rinse briefly in the ammonia buffer (pH 10.0) to remove excess stain.

- Dehydration and Mounting:

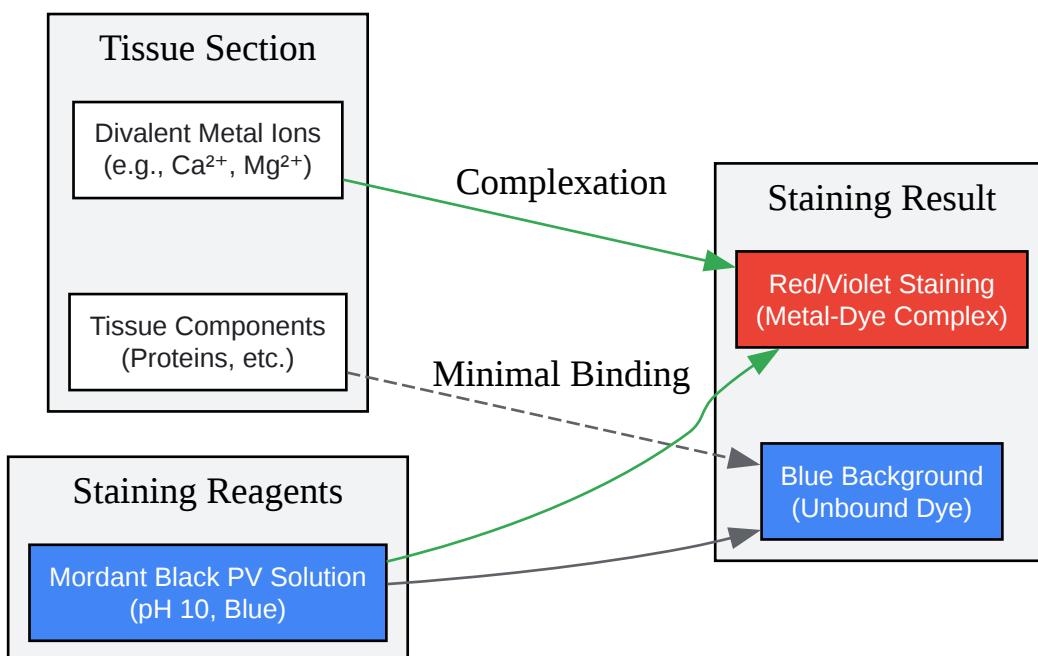
1. Rapidly dehydrate the sections through graded alcohols (95% and 100%).
2. Clear in two changes of xylene.
3. Mount with a permanent mounting medium.

Expected Results

- Sites of high divalent metal ion concentration (e.g., calcifications): Red to violet color.
- Background tissue: Blue to grey.

Mandatory Visualizations

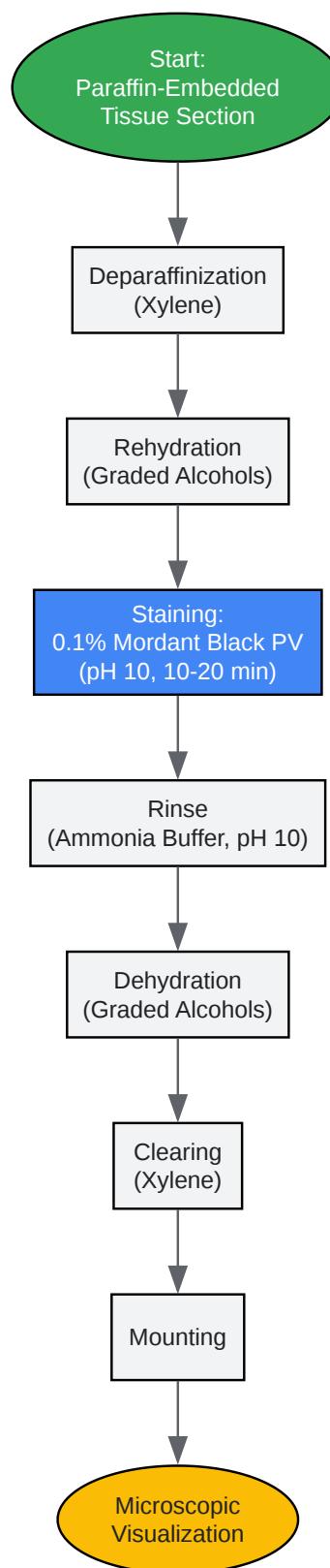
Logical Relationship of Mordant Black PV Staining



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Caption: Principle of **Mordant Black PV** staining for metal ions.

Experimental Workflow for Mordant Black PV Staining

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Caption: Workflow for **Mordant Black PV** staining of tissue sections.

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References

- 1. macschem.us [macschem.us]
- 2. macsenlab.com [macsenlab.com]
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